

In-Depth Technical Guide: Solubility of Monochrome Yellow 1 Sodium Salt

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Compound of Interest

Compound Name: Monochrome Yellow 1 sodium salt

Cat. No.: B608978

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **Monochrome Yellow 1 sodium salt** (also known as Mordant Yellow 1 or Alizarin Yellow G; CAS No. 584-42-9). This information is critical for applications in research, diagnostics, and formulation development.

Core Topic: Solubility Profile

Monochrome Yellow 1 sodium salt is a synthetic azo dye. Its solubility is a key physicochemical property influencing its application in various scientific and industrial processes.

Quantitative Solubility Data

The solubility of a compound is its ability to dissolve in a solid, liquid, or gaseous solvent to form a homogeneous solution. The solubility of **Monochrome Yellow 1 sodium salt** has been determined in various solvents, with quantitative data available for water.

Solvent	Chemical Formula	Solubility	Temperature (°C)
Water	H ₂ O	12 g/L[1]	25
Ethanol	C ₂ H ₅ OH	Slightly Soluble[2][3] [4][5][6][7]	Not Specified
Acetone	C ₃ H ₆ O	Slightly Soluble[2][4] [5][6][7]	Not Specified
Methyl Cellosolve	C ₃ H ₈ O ₂	Soluble[2][5]	Not Specified
Propanol	C ₃ H ₈ O	Slightly Soluble	Not Specified
Ethylene Glycol	C ₂ H ₆ O ₂	Slightly Soluble[2]	Not Specified
Ether	C ₄ H ₁₀ O	Slightly Soluble[2]	Not Specified
Other Organic Solvents	-	Insoluble[6][7]	Not Specified

Note: "Slightly soluble" and "soluble" are qualitative descriptions. For precise applications, it is recommended to determine the quantitative solubility in these solvents under specific experimental conditions.

Experimental Protocols

The following section outlines a general experimental protocol for determining the solubility of a dye like **Monochrome Yellow 1 sodium salt**. This method is based on the principle of creating a saturated solution and then quantifying the dissolved solute.

Protocol: Determination of Aqueous Solubility

Objective: To determine the quantitative solubility of **Monochrome Yellow 1 sodium salt** in water at a specific temperature.

Materials:

- **Monochrome Yellow 1 sodium salt** powder
- Distilled or deionized water

- Thermostatically controlled shaker or water bath
- Centrifuge
- Spectrophotometer
- Volumetric flasks and pipettes
- Analytical balance
- Filter (0.45 μm pore size)

Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of **Monochrome Yellow 1 sodium salt** to a known volume of distilled water in a sealed container. The excess solid is necessary to ensure that the solution becomes saturated.
 - Place the container in a thermostatic shaker or water bath set to the desired temperature (e.g., 25°C).
 - Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached.
- Separation of Undissolved Solid:
 - After the equilibration period, allow the solution to stand undisturbed at the constant temperature to let the excess solid settle.
 - To completely separate the undissolved solid, centrifuge the saturated solution at a high speed.
 - Carefully collect the supernatant. To ensure no solid particles are transferred, it is advisable to filter the supernatant using a 0.45 μm filter.
- Quantification of Dissolved Dye:

- Prepare a series of standard solutions of **Monochrome Yellow 1 sodium salt** with known concentrations.
- Measure the absorbance of these standard solutions at the wavelength of maximum absorbance (λ_{max}) for the dye using a spectrophotometer. The λ_{max} for Monochrome Yellow 1 is approximately 362 nm.[2]
- Create a calibration curve by plotting absorbance versus concentration.
- Accurately dilute a known volume of the saturated supernatant.
- Measure the absorbance of the diluted supernatant at the same λ_{max} .
- Use the calibration curve to determine the concentration of the dye in the diluted supernatant.
- Calculate the concentration in the original saturated solution by accounting for the dilution factor. This value represents the solubility of the dye at that temperature.

Visualizations

Biodegradation Pathway of a Related Azo Dye

While specific signaling pathways for **Monochrome Yellow 1 sodium salt** in drug development are not extensively documented, the biodegradation of azo dyes is a well-studied process. The following diagram illustrates the anaerobic and aerobic degradation pathway of Mordant Yellow 3, a structurally related sulfonated azo dye. This serves as a logical representation of a multi-step biological process.

Anaerobic and aerobic degradation of a mordant azo dye.

Experimental Workflow for Solubility Determination

The following diagram outlines the key steps in the experimental protocol for determining the solubility of **Monochrome Yellow 1 sodium salt**.

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